

A Technical Guide to the Biological Activities of 5-Isopropyl-2-methylphenol (Carvacrol)

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Compound of Interest

Compound Name: 5-Isopropoxy-2-methylphenol

Cat. No.: B1429876

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Editorial Note: The topic specified was "5-Isopropoxy-2-methylphenol". However, a comprehensive review of publicly available scientific literature reveals a significant lack of data on the biological activities of this specific ether compound (CAS 918445-11-1). The vast majority of research points to its common, well-studied isomer, 5-Isopropyl-2-methylphenol, also known as Carvacrol (CAS 499-75-2). The structural difference lies in an ether linkage (-O-CH(CH₃)₂) in the requested compound versus a direct carbon-carbon bond (-CH(CH₃)₂) in Carvacrol. Given the depth of technical detail required and the abundance of research on Carvacrol, this guide has been structured to focus on this scientifically prominent molecule, assuming it to be the intended subject of inquiry.

Abstract

5-Isopropyl-2-methylphenol (Carvacrol) is a phenolic monoterpene that is a primary constituent of the essential oils of several aromatic plants, including oregano and thyme.^[1] This document serves as an in-depth technical guide for researchers and drug development professionals, detailing the multifaceted biological activities of Carvacrol. We will explore its potent antimicrobial, antioxidant, anti-inflammatory, and anticancer properties, grounded in mechanistic insights and supported by established experimental protocols. The narrative emphasizes the causality behind experimental choices and provides validated methodologies for investigation. Quantitative data are summarized for clarity, and key cellular pathways are visualized to facilitate a deeper understanding of Carvacrol's mechanism of action.

Chemical Identity and Profile

Carvacrol's biological efficacy is intrinsically linked to its chemical structure: a phenol ring with hydroxyl, methyl, and isopropyl groups. This arrangement facilitates membrane interaction, hydrogen donation for radical scavenging, and specific binding to protein targets.

- IUPAC Name: 5-Isopropyl-2-methylphenol
- Synonyms: Carvacrol, Isothymol[2]
- Molecular Formula: C₁₀H₁₄O[2]
- Molecular Weight: 150.22 g/mol [2]
- CAS Number: 499-75-2

Pharmacokinetic studies have confirmed the drug-likeness properties of Carvacrol, suggesting its potential as a pharmacological candidate for further development.[3]

Antimicrobial and Antibiofilm Activity

Carvacrol is renowned for its broad-spectrum antimicrobial activity against a wide range of pathogenic bacteria, fungi, and viruses.[1][4]

Mechanism of Action

The primary antimicrobial mechanism of Carvacrol is the disruption of the bacterial cytoplasmic membrane. Its lipophilic nature allows it to partition into the lipid bilayer, increasing membrane fluidity and permeability. This leads to the leakage of essential intracellular components, such as ions and ATP, disruption of the proton motive force, and ultimately, cell death. At lower concentrations, it can inhibit bacterial motility and interfere with biofilm formation, a key virulence factor in many chronic infections.[5][6]

Quantitative Data: Minimum Inhibitory Concentration (MIC)

The efficacy of an antimicrobial agent is quantified by its MIC, the lowest concentration that prevents visible microbial growth.

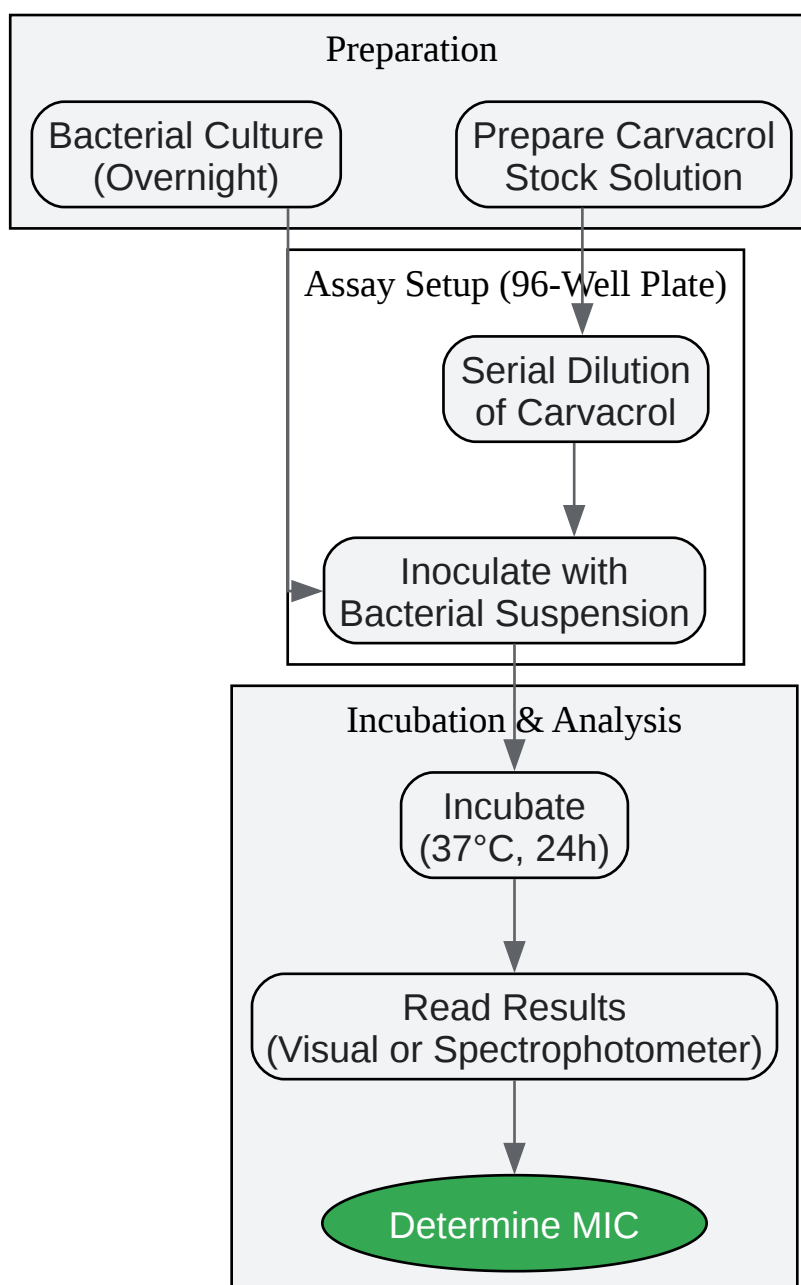
Target Organism	Type	MIC (µg/mL)	Reference
Staphylococcus aureus	Gram-positive Bacteria	512	[7]
Escherichia coli	Gram-negative Bacteria	Varies	[1]
Salmonella typhimurium	Gram-negative Bacteria	Varies	[1]
Pseudomonas aeruginosa	Gram-negative Bacteria	Varies	[1]
Aspergillus flavus	Fungus	Varies	[1]
Fusarium oxysporum	Fungus	Varies	[1]

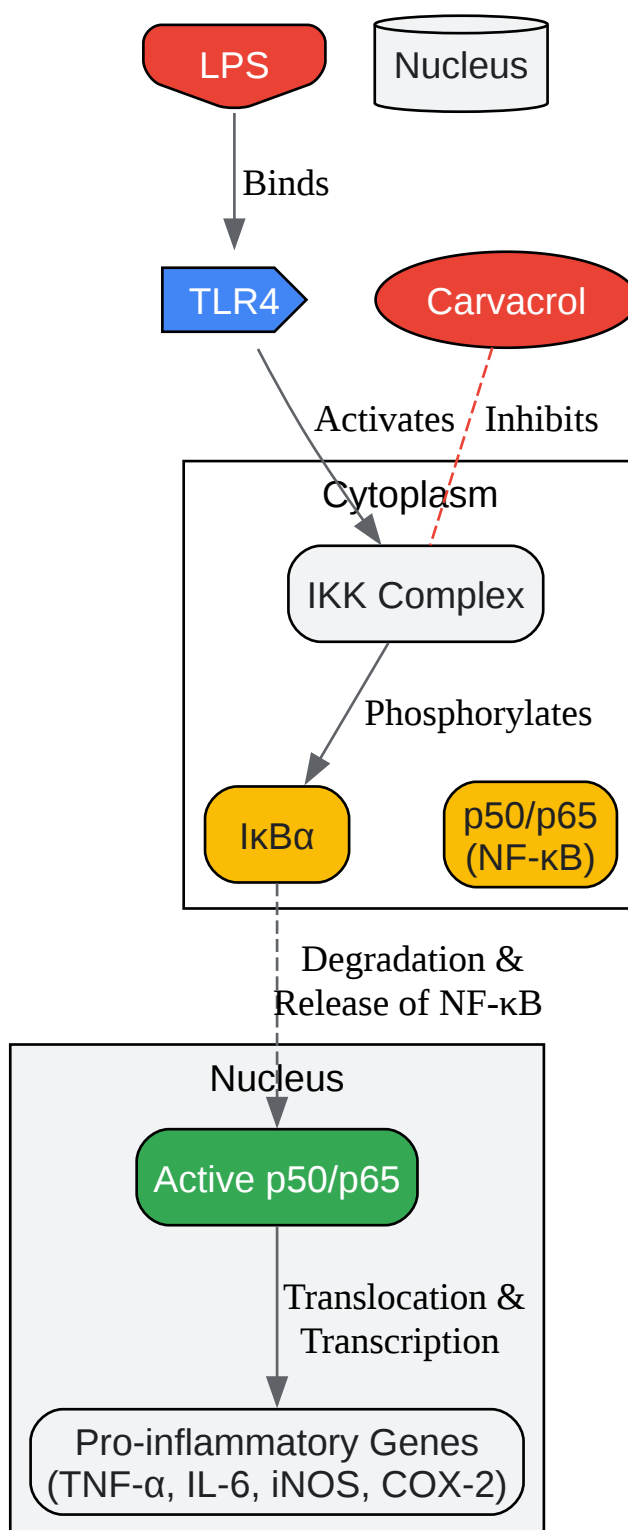
Experimental Protocol: Broth Microdilution Assay for MIC Determination

This protocol is a standard method for determining the MIC of an antimicrobial agent against a specific bacterium.

- **Preparation of Inoculum:** Culture the target bacterial strain in appropriate broth (e.g., Mueller-Hinton Broth) overnight at 37°C. Dilute the culture to achieve a final concentration of approximately 5×10^5 colony-forming units (CFU)/mL.
- **Serial Dilution:** In a 96-well microtiter plate, perform a two-fold serial dilution of Carvacrol in the broth. Concentrations should span a range appropriate for the expected MIC.
- **Inoculation:** Add the prepared bacterial inoculum to each well. Include a positive control (broth + inoculum, no Carvacrol) and a negative control (broth only).
- **Incubation:** Incubate the plate at 37°C for 18-24 hours.
- **Data Analysis:** The MIC is determined as the lowest concentration of Carvacrol where no visible turbidity (bacterial growth) is observed. This can be confirmed by measuring absorbance at 600 nm.

Visualization: Antimicrobial Testing Workflow





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